

Ethnobotanical Uses of Menispermum dauricum: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Dauricine*

Cat. No.: *B1265073*

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Abstract

Menispermum dauricum DC., commonly known as Asian moonseed or "Bei-Dou-Gen" in Traditional Chinese Medicine (TCM), has a long history of ethnobotanical use, primarily for treating a spectrum of inflammatory conditions, pain, and certain cancers.[1][2] This technical guide provides an in-depth overview of the traditional applications, key chemical constituents, and modern pharmacological evidence supporting its use. It is intended for researchers, scientists, and drug development professionals, offering detailed experimental protocols, quantitative data summaries, and visualizations of key molecular pathways to facilitate further scientific investigation and therapeutic development. The rhizome is the primary part used and is rich in a diverse array of alkaloids, which are considered its main pharmacologically active components.[3][4]

Ethnobotanical and Traditional Uses

The dried rhizome of *Menispermum dauricum* is officially listed in the Chinese Pharmacopoeia.[5] In Traditional Chinese Medicine, it is characterized as having a cold property and a sweet flavor, acting on the Lung and Liver channels.[2] Its primary functions are to clear heat, remove toxins, and disperse wind to alleviate pain.[6][7][8]

Key traditional applications include treatment for:

- **Inflammatory Diseases:** It is extensively used for intestinal inflammations like enteritis and dysentery, as well as respiratory inflammation including sore throat, laryngopharyngitis,

tonsillitis, and bronchitis.[9][10][11]

- Rheumatic Conditions: The plant is used to treat rheumatic arthralgia and pain in the limbs. [4][6][12]
- Cancer: Traditional use against liver cancer and cervical cancer has been reported.[2][13]
- Other Uses: It has also been applied for skin disorders and hypertension.[2][13][14]

Major Chemical Constituents

The pharmacological activities of *Menispermum dauricum* are largely attributed to its complex mixture of alkaloids.[4][6] Over 100 compounds have been isolated, with alkaloids being the most prominent.[7]

Table 1: Major Chemical Classes and Representative Compounds in *Menispermum dauricum*

Chemical Class	Representative Compounds	Primary Plant Part	References
Bisbenzylisoquinoline Alkaloids	Dauricine, Daurisoline, Dauricinoline, Daurinoline	Rhizome	[15] [16] [17] [18]
Aporphine & Oxoisoaporphine Alkaloids	Menispeimin A, Dauriporphine	Rhizome	[3] [17]
Morphinane Alkaloids	Acutumine, Acutumidine, Dauricumine	Rhizome, Roots	[17] [19] [20] [21]
Phenolic Acids	Vanillic acid	Rhizome	[6] [22]
Lignans & Quinones	Fragransin B2, 7-hydroxy-3,6-dimethoxy-1,4-phenanthraquinone	Rhizome	[22]
Sterols & Fatty Acids	β -sitosterol, Palmitic acid, Arachidic acid	Rhizome	[22]
Polysaccharides	Menispermum dauricum polysaccharide (MDP)	Rhizome	[4] [7]

Pharmacological Activities and Mechanisms of Action

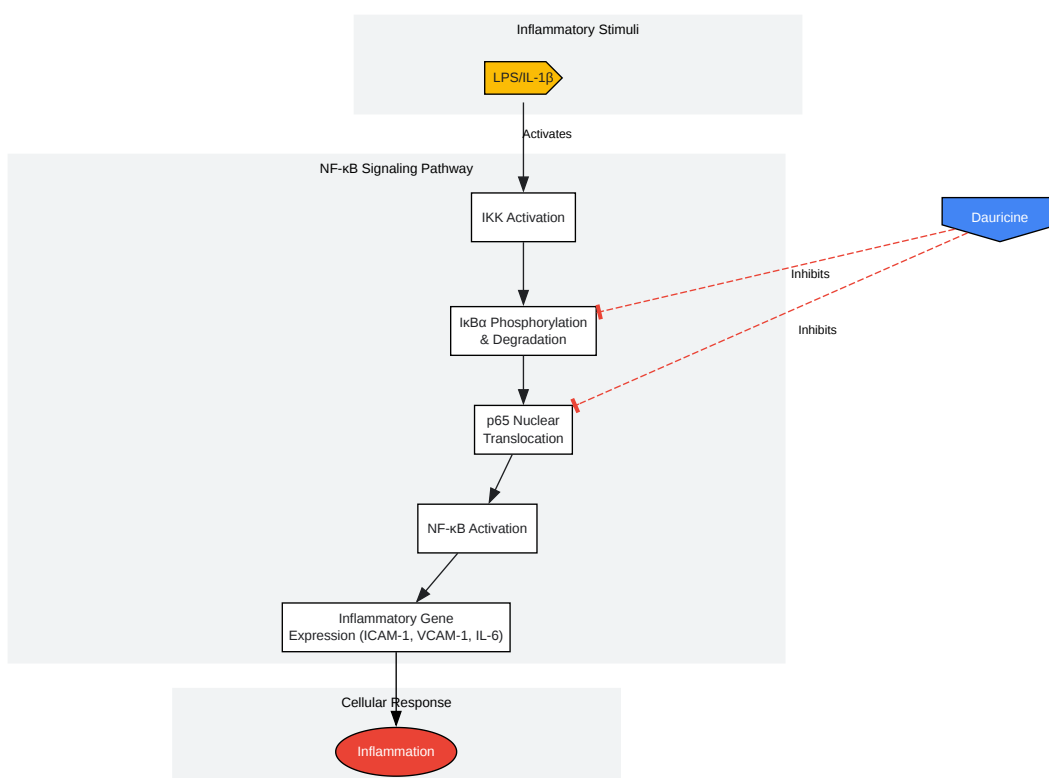
Modern scientific research has validated many of the traditional uses of *M. dauricum*, revealing potent anti-inflammatory, anticancer, neuroprotective, and cardiovascular effects.

Anti-inflammatory Activity

Extracts and isolated compounds from *M. dauricum* exhibit significant anti-inflammatory properties. The total alkaloids have been shown to suppress airway inflammation in mouse

models of asthma by reducing inflammatory cell counts and downregulating Th2 cytokines like IL-4, IL-5, and IL-13.[9] The rhizome extract has also demonstrated a marked intestinal anti-inflammatory effect in a mouse model of ulcerative colitis, reducing levels of pro-inflammatory mediators such as TNF- α , IL-1 β , IL-6, and COX-2.[10]

The primary mechanism for this activity, particularly for the alkaloid **dauricine**, involves the inhibition of the NF- κ B signaling pathway. **Dauricine** has been shown to prevent the degradation of I κ B α and inhibit the phosphorylation and nuclear translocation of the p65 subunit of NF- κ B.[6][9][12][23] This blockade suppresses the expression of downstream inflammatory genes, including adhesion molecules like ICAM-1 and VCAM-1.[9][19]

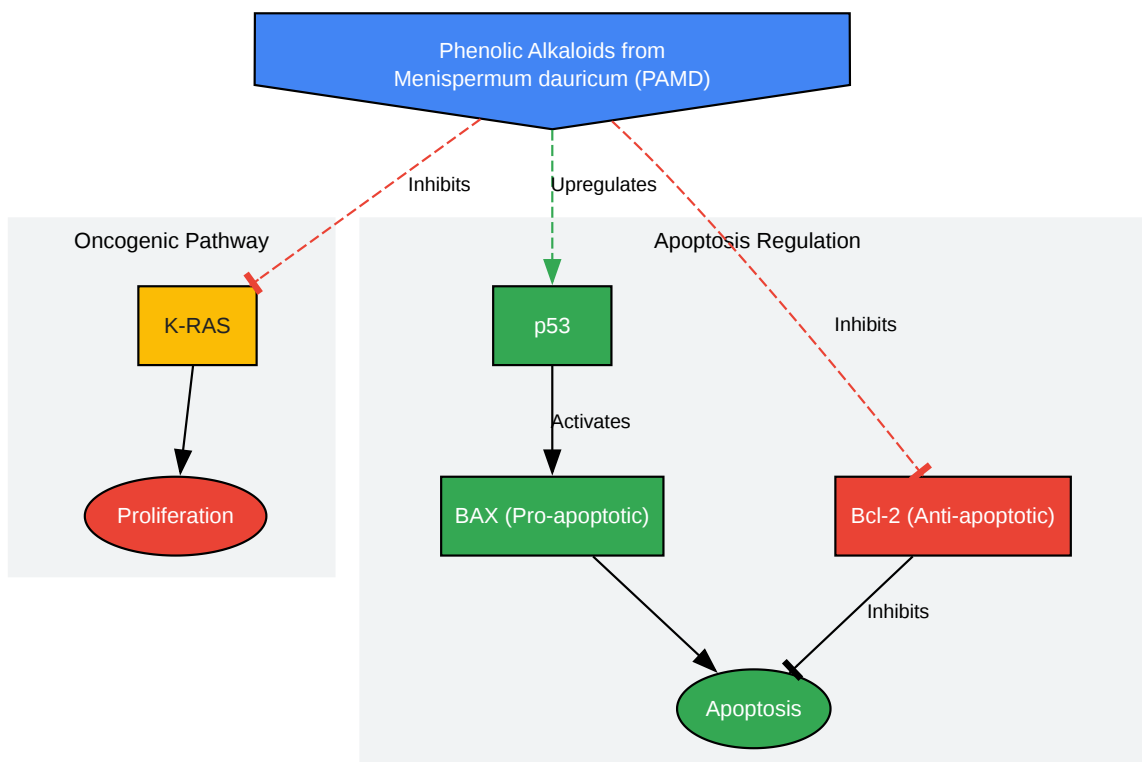


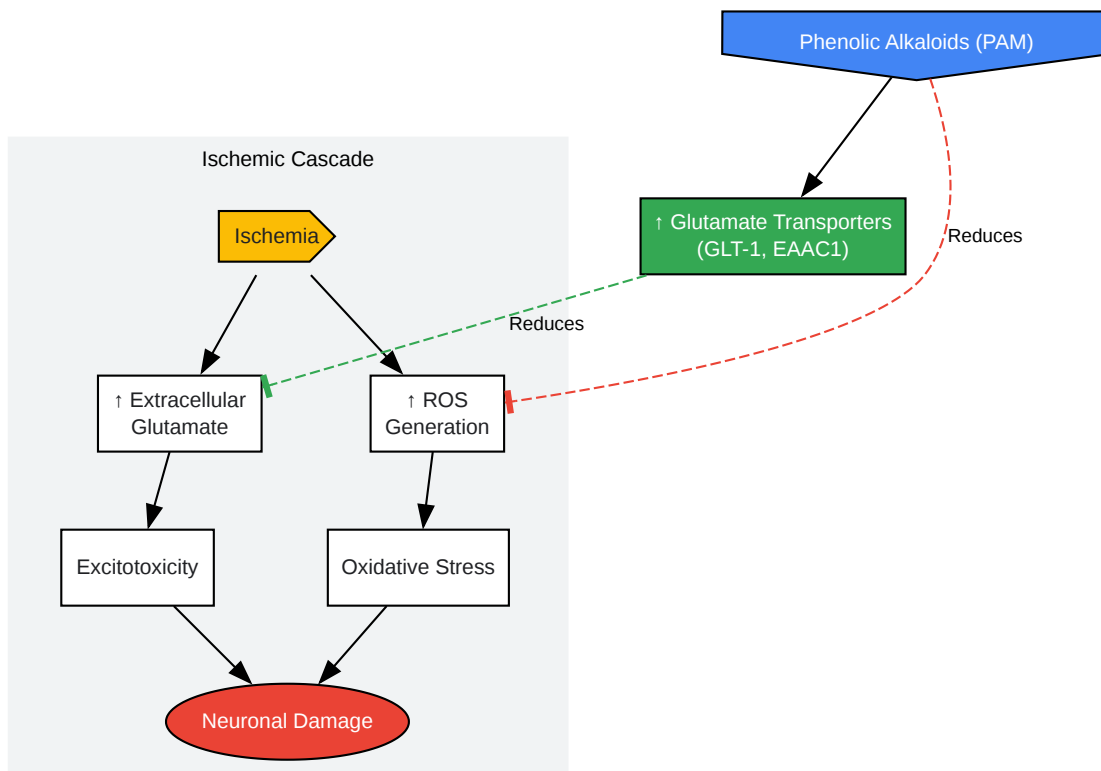
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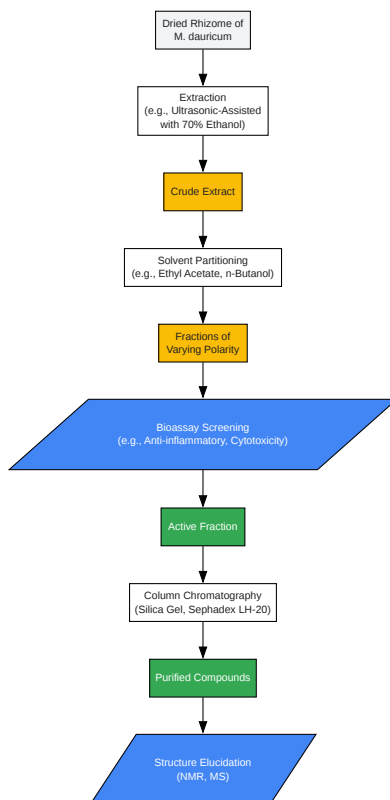
Caption: **Dauricine's** Anti-inflammatory Mechanism via NF- κ B Inhibition.

Anticancer Activity

Phenolic alkaloids from *M. dauricum* (PAMD) have demonstrated significant anticancer effects. Studies show PAMD can suppress tumor growth in xenograft models of gastric and pancreatic cancer.[11][24] The mechanism involves inducing cell cycle arrest at the G0/G1 phase and promoting apoptosis.[11] This is achieved by modulating key signaling pathways, including the Hedgehog pathway (downregulating Shh and Gli-1) and apoptosis-related genes.[11] Specifically, PAMD has been shown to inhibit the expression of oncogenic K-RAS and the anti-apoptotic protein Bcl-2, while increasing the expression of the tumor suppressor p53 and the pro-apoptotic protein BAX.[24]







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